

Vimirogant clinical trial phases

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Vimirogant

CAS No.: 1802706-04-2

Cat. No.: S546768

Get Quote

Clinical Development Overview

The table below summarizes the key clinical development milestones for **Vimirogant**.

Indication	Highest Phase Achieved	Status	Key Dates/Notes
Plaque Psoriasis	Phase 2	Discontinued [1] [2]	Phase 2 trial initiated Nov 2017 [1]
Psoriatic Arthritis	Phase 2	Discontinued [2]	Phase 2 trial initiated Aug 2015 [1]
Dry Eye Syndromes	Phase 2	Discontinued [1] [2]	Phase 2 trial initiated Mar 2020; completed Mar 2022 [1] [2]
Multiple Sclerosis	Discontinued (Phase unspecified)	Discontinued [2]	Developed for autoimmune disorders [2]

Pharmacological Profile & Key Data

Vimirogant (AGN-242428, VTP-43742) is a potent and selective **small molecule inverse agonist of the ROR γ t (Retinoic Acid Receptor-Related Orphan Receptor Gamma T)** nuclear hormone receptor [1] [3]

[4]. This target is a master regulator of the differentiation and function of T-helper 17 (Th17) cells and the production of pro-inflammatory cytokines like IL-17A [5] [6].

Quantitative Potency and Selectivity

The following table summarizes key in vitro pharmacological data for **Vimirogant**:

Assay Parameter	Result	Experimental Context
ROR γ t Binding Affinity (K _i)	3.5 nM [3] [7]	Radio-ligand binding scintillation proximity assay [4]
ROR γ t Functional Inhibition (IC ₅₀)	17 nM [3] [7]	Cell-based assay
Cellular Activity in hPBMCs (IC ₅₀)	18 nM [3] [7]	Inhibition of IL-17A secretion from activated human peripheral blood mononuclear cells
Selectivity vs. ROR α & ROR β	>1,000-fold [3] [4] [7]	Demonstrates high specificity for the ROR γ t isoform
Inhibition of hERG	45.4% inhibition at 3 μ M [4]	Assessed potential for cardiac channel liability

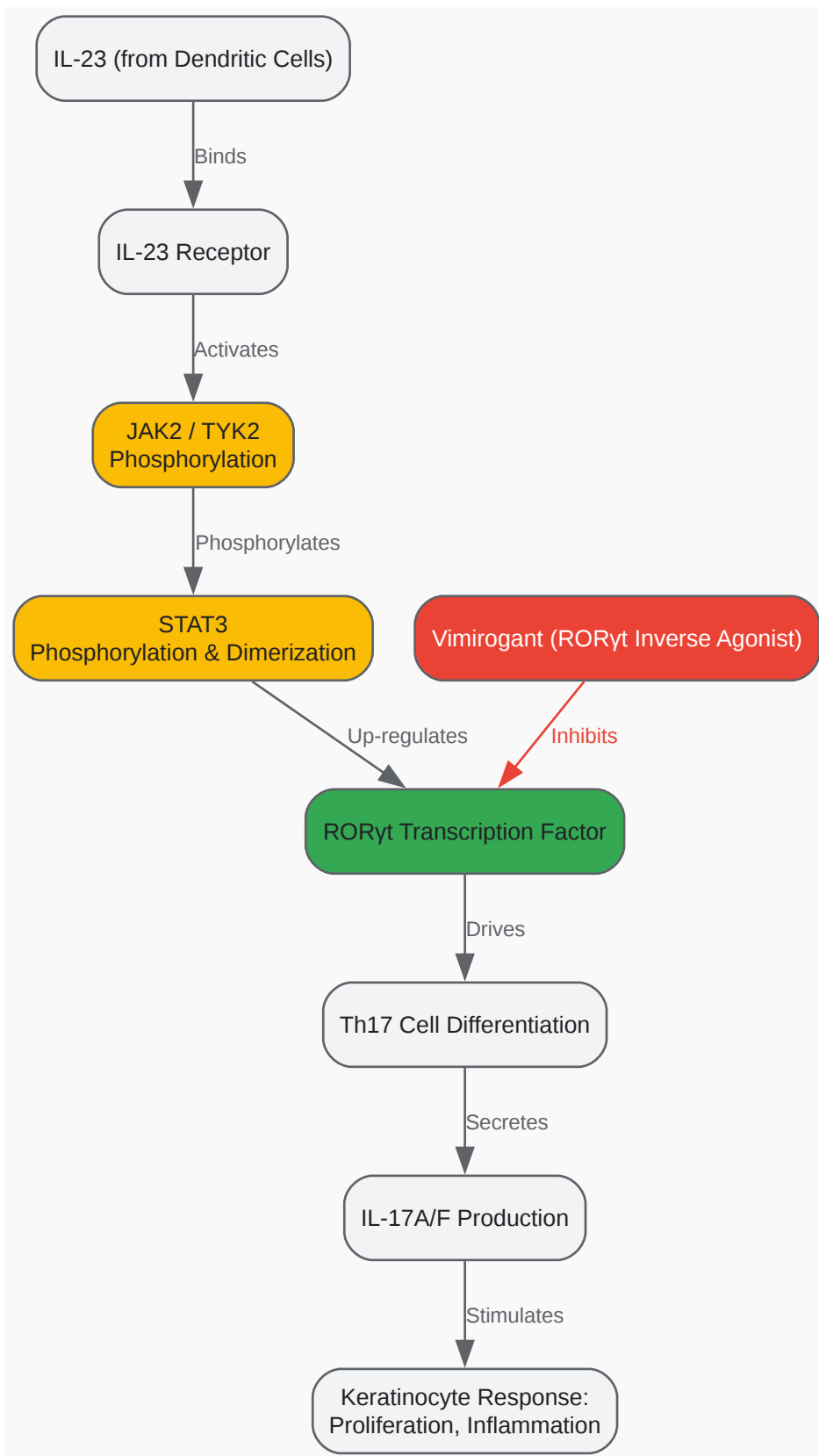
Key Preclinical Experimental Protocols

- In Vitro IL-17A Inhibition in Human Systems:** IL-17A production was measured in **activated human peripheral blood mononuclear cells (hPBMCs)** and **human whole blood** stimulated with a combination of IL-1 β , IL-6, and IL-23 to drive Th17 differentiation. **Vimirogant** was added to the culture, and supernatant IL-17A levels were quantified via ELISA to determine the IC₅₀ value [3] [7].
- In Vivo Efficacy in EAE Model:** The **Experimental Autoimmune Encephalomyelitis (EAE) mouse model**, induced by immunization with MOG₃₅₋₅₅/CFA, was used. **Vimirogant** was administered orally. Clinical scores for paralysis were assessed daily. At the study endpoint, spinal cords were harvested for histological analysis of demyelination and mRNA quantification of inflammatory markers (e.g., IL-17A, IL-17F, IL-22) [3] [7].

Mechanism of Action and Signaling Pathway

Vimirogant's mechanism involves targeting the IL-23/Th17 axis, a key pathway in psoriasis pathogenesis.

The diagram below illustrates this pathway and the site of **Vimirogant**'s action.



[Click to download full resolution via product page](#)

Vimirogant inhibits ROR γ t, a key transcription factor for Th17 cell differentiation and IL-17 production.

Interpretation of Clinical Development Status

The discontinuation of **Vimirogant** after Phase 2, despite promising mechanistic and early clinical data, is a common outcome in drug development. This decision can be influenced by several factors:

- **Efficacy:** The drug may not have demonstrated a sufficiently superior or clinically meaningful benefit over existing therapies in later-stage, larger trials.
- **Safety:** While early trials reported no serious adverse events [1], longer or larger studies may have uncovered a safety or tolerability profile that did not support further development.
- **Strategic Portfolio Decisions:** Following the acquisition of Allergan by AbbVie in 2020, the new parent company may have prioritized other assets in its pipeline [2].

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. Vimirogant - Drug Targets, Indications, Patents [synapse.patsnap.com]
2. Vimirogant - AbbVie/Vitae Pharmaceuticals - AdisInsight [adisinsight.springer.com]
3. Vimirogant hydrochloride (Synonyms: VTP-43742 ... [medchemexpress.com]
4. Probe Vimirogant [chemicalprobes.org]
5. Therapeutic Advances in Psoriasis: From Biologics to ... [pmc.ncbi.nlm.nih.gov]
6. Experimental pharmacological management of psoriasis [dovepress.com]
7. Vimirogant (VTP-43742) | ROR γ t Inhibitor [medchemexpress.com]

To cite this document: Smolecule. [Vimirogant clinical trial phases]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b546768#vimirogant-clinical-trial-phases>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com